

# 3-(Methylamino)propan-1-ol molecular weight and formula

**Author:** BenchChem Technical Support Team. **Date:** January 2026

## Compound of Interest

Compound Name: 3-(Methylamino)propan-1-ol

Cat. No.: B125474

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## In-Depth Technical Guide: 3-(Methylamino)propan-1-ol

This guide provides a detailed overview of the fundamental physicochemical properties of **3-(Methylamino)propan-1-ol**, a key intermediate in various chemical syntheses. The information is tailored for researchers, scientists, and professionals engaged in drug development and chemical manufacturing.

## Physicochemical Properties

The molecular formula and molecular weight are critical identifiers for any chemical compound, forming the basis for stoichiometric calculations and analytical characterizations.

Property	Value
Molecular Formula	C4H11NO[1][2][3]
Molecular Weight	89.14 g/mol [2][3]
IUPAC Name	3-(methylamino)propan-1-ol[3]
CAS Number	42055-15-2

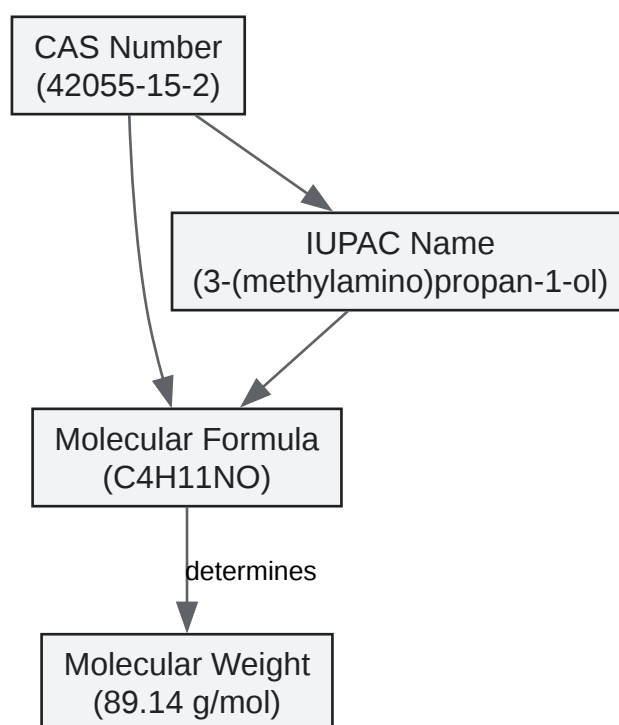
## Structural and Chemical Identifiers

For unambiguous identification and use in computational chemistry, the following identifiers are provided.

Identifier Type	Identifier
SMILES	CNCCCO
InChI Key	KRGXWTOLFOPIKV-UHFFFAOYSA-N <sup>[1]</sup>

## Logical Relationship of Properties

The relationship between the molecular formula and the molecular weight is fundamental. The molecular weight is derived from the sum of the atomic weights of the constituent atoms as given by the molecular formula.



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Caption: Relationship between chemical identifiers.

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## References

- 1. 3-(METHYLAMINO)-1-PROPANOL | CymitQuimica [cymitquimica.com]
- 2. Cas 42055-15-2, 3-(METHYLAMINO)-1-PROPANOL | lookchem [lookchem.com]
- 3. 3-(Methylamino)-1-propanol | C<sub>4</sub>H<sub>11</sub>NO | CID 10148986 - PubChem [pubchem.ncbi.nlm.nih.gov]
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## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)